

3-Aminopropanethiol convergent solid phase peptide synthesis CSPPS

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 3-Aminopropanethiol

CAS No.: 462-47-5

Cat. No.: S573480

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Chemical Profile: 3-Aminopropanethiol

This table summarizes the key chemical and physical properties of **3-Aminopropanethiol**, which are crucial for planning its use in synthesis. [1]

Property	Value / Description
Common Name	3-Aminopropanethiol [1]
CAS Number	462-47-5 [1]
Molecular Formula	C ₃ H ₉ NS [1]
Molecular Weight	91.18 g/mol [1]
Density	0.951 g/cm ³ [1]
Boiling Point	151.4°C at 760 mmHg [1]
Flash Point	45.4°C [1]
Synonyms	Mercaptopropylamine; Homocysteamine; 3-Mercaptopropylamine [1]

Property	Value / Description
Toxicity (Mouse, IP)	LD ₅₀ = 125 mg/kg [1]

Conceptual Application in CSPPS

While a specific protocol for **3-Aminopropanethiol** in CSPPS is not documented in the search results, its molecular structure suggests a valuable role as a **thiol-functionalized building block**.

- **Potential Role:** Incorporating a terminal thiol group (-SH) into a peptide sequence. This group can be used for site-specific conjugation (e.g., with maleimide-functionalized molecules, other thiols to form disulfide bridges, or on gold surfaces for immobilization). [2] [3]
- **Synthesis Consideration:** The thiol group is reactive and must be **protected** during peptide synthesis to prevent unwanted side reactions. Common protecting groups for thiols include Trt (trityl) or Acm (acetamidomethyl), which are stable during Fmoc-SPPS and can be removed under specific conditions. [2] [3]

Proposed General CSPPS Protocol Using a CHCl₃/Phenol Mixed Solvent

This protocol adapts a general CSPPS method, proven effective for "difficult sequences" like amyloid β -peptides, which could be applicable for segments containing protected **3-Aminopropanethiol** derivatives. [2]

1. Segment Preparation

- **Solid Support:** Use a low-loading trityl-type resin (e.g., 0.4-0.6 meq/g). [3]
- **Chemistry:** Employ standard Fmoc/tBu (tert-butyl) strategy for stepwise synthesis of protected peptide segments on the solid support. [2] [3]
- **Cleavage:** Cleave individual, purified segments from the resin under mild acidic conditions to preserve side-chain protections. [3]

2. Segment Coupling in CHCl₃/Phenol Solvent

- **Solvent Preparation:** Prepare a mixed solvent of **CHCl₃** and **phenol** in a 3:1 (v/v) ratio. This solvent is crucial as it disrupts β -sheet formation, a common cause of low solubility and aggregation in

peptide chains. [2]

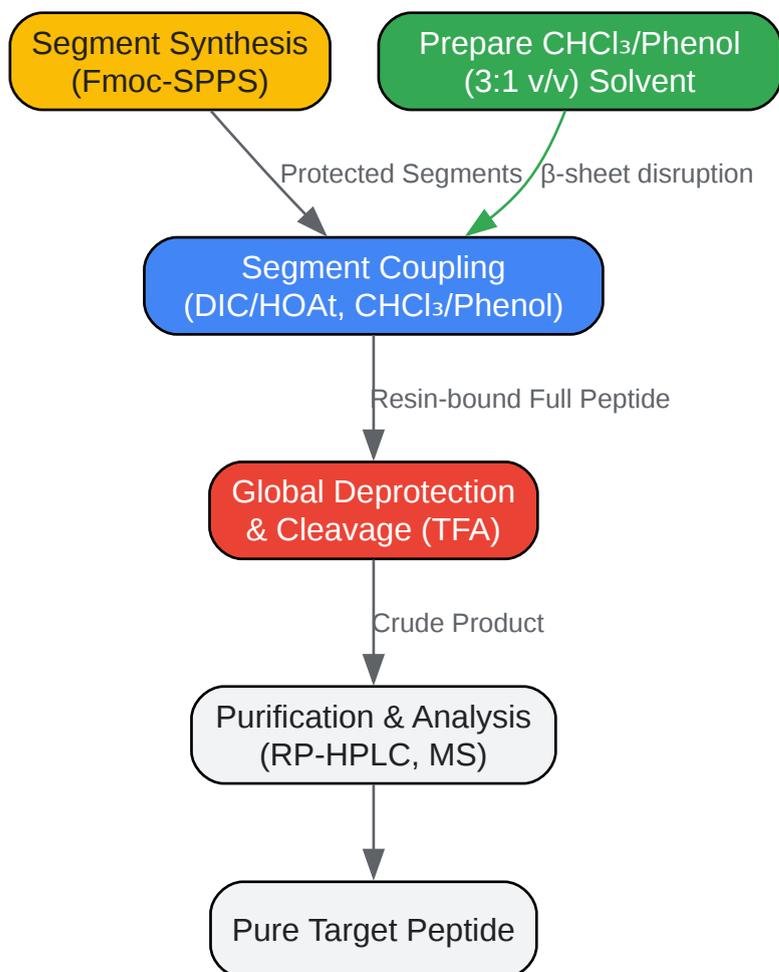
- **Activation:** Dissolve the protected peptide segment (carboxyl component) and the peptide-resin (amino component) in the mixed solvent. Use **DIC (Diisopropylcarbodiimide)** as the coupling agent in the presence of **HOAt (1-Hydroxy-7-azabenzotriazole)** or **Cl-HOBt (6-Chloro-1-hydroxybenzotriazole)**. This combination minimizes the risk of epimerization. [2]
- **Reaction:** Add the activation mixture to the peptide-resin and agitate for several hours to complete the coupling. Monitor the reaction progress (e.g., using the ninhydrin test). [2]
- **Washing:** After coupling, wash the resin sequentially with DMF, DCM, and MeOH to remove excess reagents and by-products. [3]

3. Final Cleavage & Purification

- **Global Deprotection and Cleavage:** After assembling the full-length peptide, cleave it from the resin and remove all side-chain protecting groups using a standard cocktail like TFA (Trifluoroacetic Acid) with appropriate scavengers. [2]
- **Purification:** Purify the crude product using preparative Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC). [2]
- **Analysis:** Confirm the identity and purity of the final peptide using analytical HPLC and Mass Spectrometry (MS). [2]

Workflow and Key Reactions

The following diagram illustrates the core workflow of the proposed CSPPS method.



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This diagram outlines the key stages of the CSPPS process, highlighting the critical role of the special solvent system.

Critical Considerations for Success

- **Solvent System:** The **CHCl₃-phenol (3:1)** mixed solvent is not just a reaction medium; it is essential for solubilizing otherwise poorly soluble protected segments and preventing aggregation, which is a major hurdle in CSPPS. [2]
- **Minimizing Epimerization:** The combination of **DIC and HOAt** (or Cl-HOBt) is specifically recommended to suppress racemization during the segment coupling step, preserving the chiral integrity of your peptide. [2]
- **Handling 3-Aminopropanethiol:** Given the acute toxicity data (LD₅₀ 125 mg/kg in mice, intraperitoneal), all handling of this compound must be performed with appropriate personal protective

equipment (PPE) and within a properly functioning fume hood. [1]

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2. - Convergent Performed in... Solid phase Peptide Synthesis [link.springer.com]
3. (PDF) Convergent - solid phase peptide synthesis [academia.edu]

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